

IR-797 chloride molecular weight and formula

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Compound of Interest

Compound Name: IR-797 chloride

Cat. No.: B15556538

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In-Depth Technical Guide: IR-797 Chloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides core information on the physicochemical properties of **IR-797 chloride**, a near-infrared (NIR) dye with significant applications in biomedical research and development.

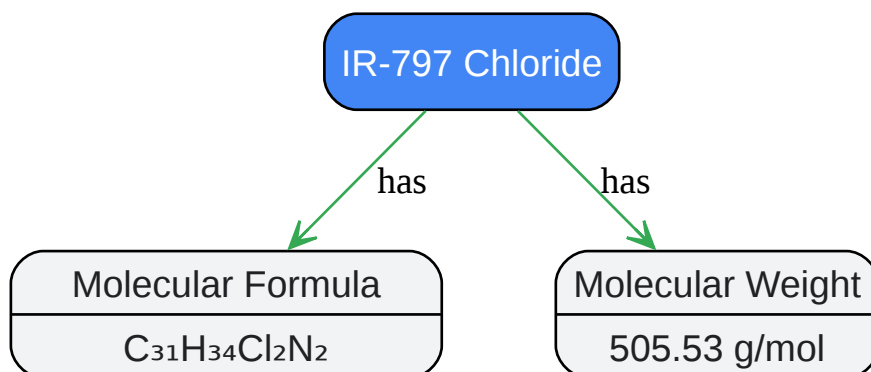
Physicochemical Data of IR-797 Chloride

The fundamental molecular attributes of **IR-797 chloride** are summarized below. These values are essential for accurate experimental design, solution preparation, and data analysis.

Parameter	Value	Reference(s)
Molecular Formula	C ₃₁ H ₃₄ Cl ₂ N ₂	[1][2][3]
Molecular Weight	505.53 g/mol	[1]
	505.52 g/mol	[2]
CAS Number	110992-55-7	[1][2][3]

Core Properties Visualization

The following diagram illustrates the direct relationship between the chemical compound and its fundamental molecular identifiers.



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Core molecular properties of **IR-797 chloride**.

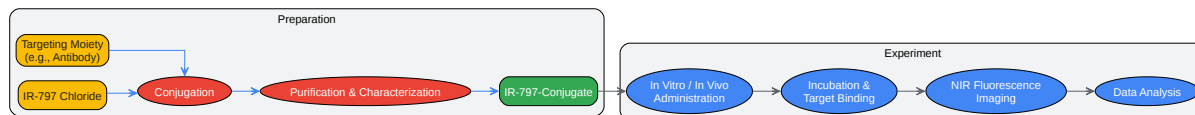
Experimental Protocols

Due to the proprietary nature of specific experimental protocols and the vast range of applications for **IR-797 chloride**, this guide does not provide detailed, step-by-step experimental methodologies. Researchers should refer to peer-reviewed literature for protocols specific to their application of interest, such as in photodynamic therapy, in vivo imaging, or as a laser dye. Key experimental parameters to consider when developing protocols include solvent selection (methanol is commonly used), concentration, and excitation/emission wavelengths (λ_{max} is approximately 797 nm in methanol).

Signaling Pathways and Workflows

The utility of **IR-797 chloride** primarily lies in its properties as a fluorescent dye and photosensitizer rather than its direct involvement in specific biological signaling pathways. Its application in research often involves conjugation to targeting moieties (e.g., antibodies, peptides) to visualize or ablate specific cell populations or tissues.

The generalized experimental workflow for using **IR-797 chloride** in targeted imaging is depicted below.



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Generalized workflow for targeted NIR imaging.

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References

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